

Stereochemical Control of PKC Signaling: (-)-Indolactam V vs. (+)-Indolactam V

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Compound of Interest

Compound Name: (+)-Indolactam V

CAS No.: 84590-48-7

Cat. No.: B1630506

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Executive Summary

(-)-Indolactam V is the biologically active enantiomer and a potent Protein Kinase C (PKC) activator.^[1] It serves as the functional core of the teleocidin class of tumor promoters and is a critical reagent in stem cell biology for driving pancreatic differentiation.

(+)-Indolactam V is the inactive (or significantly less active) enantiomer. It fails to bind the PKC C1 domain with high affinity due to stereochemical mismatch, making it an essential negative control for validating PKC-dependent mechanisms.

Quick Comparison Matrix

Feature	(-)-Indolactam V	(+)-Indolactam V
Biological Status	Active (PKC Agonist)	Inactive (Negative Control)
Primary Target	PKC isozymes (C1 Domain)	Low/Non-specific binding
Binding Conformation	cis-Twist (Active form)	Sterically incompatible
Key Application	Pancreatic Progenitor Differentiation (iPSC/ESC)	Specificity validation
CAS Number	90365-57-4	90365-58-5
Typical Working Conc.	100 nM – 1 M	Used at equivalent molarity to (-)

Mechanistic Foundation: The "Twist" vs. "Sofa" Paradigm[2]

To understand the divergence in activity, one must look beyond simple connectivity to the conformational dynamics of the nine-membered lactam ring.

Conformational Switching

Indolactam V exists in a dynamic equilibrium between two conformers driven by the rotation of the amide bond:

- Sofa Form (trans-amide): Thermodynamically stable but biologically inactive.
- Twist Form (cis-amide): Less stable in solution but required for binding.

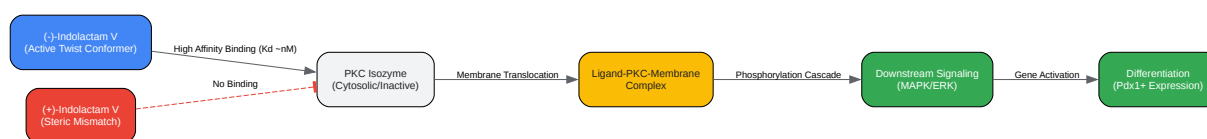
The Causality of Activity: The PKC C1 domain (the target) requires the ligand to adopt the Twist conformation to fit into the hydrophilic cleft while projecting hydrophobic groups into the membrane.

- (-)-Indolactam V: Can adopt the cis-twist conformation and form critical hydrogen bonds with PKC residues (e.g., Pro-11, Leu-20).

- **(+)-Indolactam V:** Due to inverted chirality at the C-9 and C-12 positions, even if it adopts a twist-like shape, the spatial orientation of the indole ring and the isopropyl group clashes with the binding pocket walls, preventing high-affinity interaction.

Visualization: PKC Signaling Pathway

The following diagram illustrates the mechanism where (-)-Indolactam V mimics Diacylglycerol (DAG) to activate PKC.



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Figure 1: Mechanism of Action. (-)-ILV successfully recruits PKC to the membrane, initiating the signaling cascade. (+)-ILV fails to engage the target.

Comparative Performance Data

Binding Affinity ()

In competitive binding assays using

-Phorbol-12,13-dibutyrate (PDBu) on mouse epidermal particulate fractions:

Compound	Inhibition of -PDBu Binding ()	Relative Potency
(-)-Indolactam V	~10 - 50 nM (High Affinity)	1.0 (Reference)
(+)-Indolactam V	> 10,000 nM (Essentially Inactive)	< 0.001
Teleocidin B (Parent)	~1 - 3 nM	~10x more potent than (-)-ILV

Note: While (-)-Indolactam V is less potent than the full Teleocidin B natural product (due to the lack of a hydrophobic terpene chain), it retains sufficient potency for effective cellular manipulation.

Biological Readout: Stem Cell Differentiation

The most critical application of (-)-Indolactam V is the differentiation of Definitive Endoderm (DE) into Pancreatic Endoderm (PE).

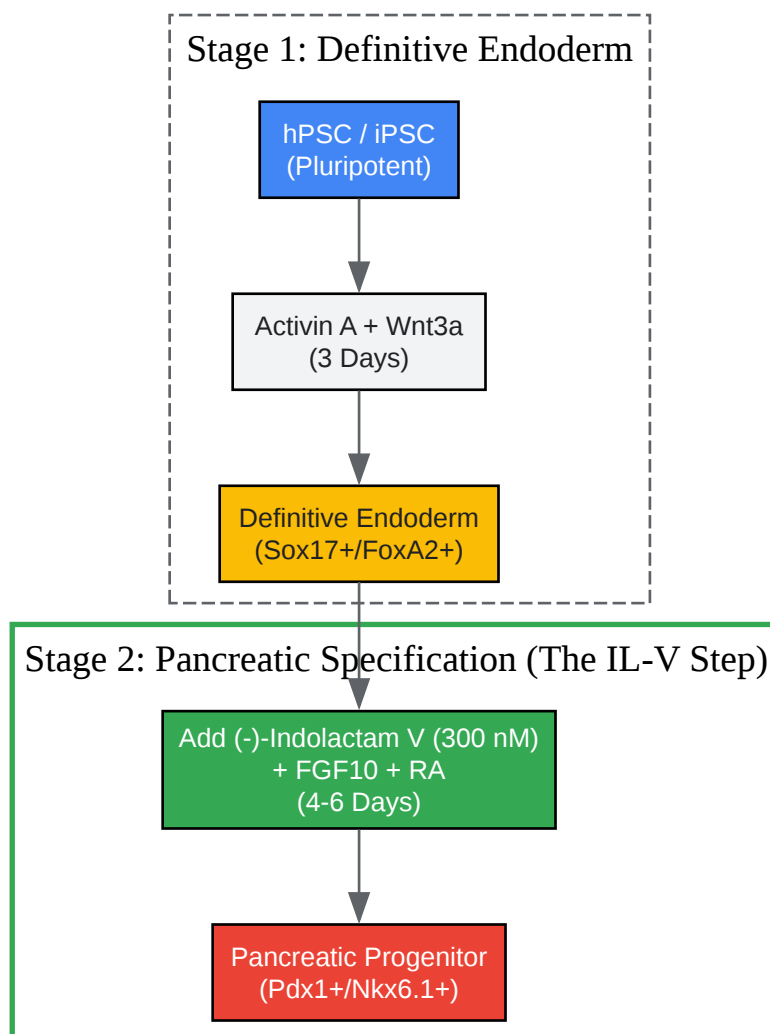
- Metric: Percentage of cells expressing Pdx1 (Pancreatic and Duodenal Homeobox 1).
- Condition: Human ESCs treated for 4-6 days.

Treatment	Pdx1+ Cell Population	Outcome
Vehicle Control (DMSO)	< 5%	Failure to specify
(-)-Indolactam V (300 nM)	40% - 60%	Successful Induction
(+)-Indolactam V (300 nM)	< 5%	No Induction

Validated Protocol: Pancreatic Differentiation

Use this protocol to validate the activity of (-)-Indolactam V or to generate pancreatic progenitors.

Workflow Visualization



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Figure 2: Step-wise differentiation protocol highlighting the critical window for (-)-Indolactam V application.

Step-by-Step Methodology

Reagents:

- Active Agent: (-)-Indolactam V (Dissolve in DMSO to 10 mM stock).
- Basal Media: DMEM/F12 + 1% B27 Supplement.

- Synergistic Factors: FGF10 (50 ng/mL), Retinoic Acid (RA, 0.25 - 2 M).

Protocol:

- Induction of Definitive Endoderm (Days 0-3): Treat iPSCs with Activin A (100 ng/mL) and Wnt3a (25 ng/mL, Day 0 only). Confirm >80% Sox17+ efficiency via FACS.
- Pancreatic Specification (Days 4-8):
 - Aspirate DE media and wash with PBS.
 - Add Basal Media supplemented with:
 - (-)-Indolactam V: 300 nM
 - FGF10: 50 ng/mL^[2]
 - KAAD-Cyclopamine: 0.25 M (Optional, blocks Hedgehog signaling)
 - Crucial Check: Maintain DMSO concentration <0.1%.
- Media Change: Refresh media containing (-)-Indolactam V every 24 hours. The half-life of IL-V in culture is stable, but daily replenishment ensures constant signaling pressure.
- Validation (Day 8+): Fix cells and stain for Pdx1 and Nkx6.1.
 - Success Criteria: Co-expression of Pdx1/Nkx6.1 in >50% of cells.

Experimental Validation: PKC Binding Assay

To verify the identity and potency of a new batch of Indolactam V.

Objective: Measure displacement of

-PDBu from PKC.

- Preparation: Isolate particulate fraction (membrane) from mouse brain or epidermis (rich in PKC).
- Incubation:
 - Mix 100 g protein fraction with 4 nM -PDBu.
 - Add competing ligand: (-)-Indolactam V (concentration curve: to M).
 - Include **(+)-Indolactam V** at M as a negative control.
 - Incubate at 37°C for 30 mins.
- Filtration: Harvest on glass-fiber filters; wash with cold buffer.
- Analysis: Measure radioactivity via liquid scintillation counting.
- Result Interpretation:
 - (-)-ILV: Sigmoidal dose-response curve. should be approx. 50-100 nM.
 - (+)-ILV: Flat line (no displacement) up to high concentrations.

References

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= 142 nM).

- Indolactam V/GLP-1-mediated Differentiation of Human iPS Cells. Source:Gene Therapy (Nature), 2011;18:283–293. Context: Protocol utilizing IL-V to generate glucose-responsive insulin-secreting progeny.
- Probing the Binding of Indolactam-V to Protein Kinase C. Source:Journal of Medicinal Chemistry / Biochemistry. Context: Defines the "cis-twist" conformation as the active binding mode and explains the lack of affinity in the (+)-enantiomer.
- Total Synthesis of (-)-Indolactam V. Source:Organic & Biomolecular Chemistry. Context: Describes the synthesis and structural verification of the active enantiomer.
- Comparison of Tumor Promoting Activities. Source:Biochemical and Biophysical Research Communications. Context: Confirms **(+)-Indolactam V** lacks tumor-promoting activity compared to the (-) isomer.[3][4]

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- To cite this document: BenchChem. [Stereochemical Control of PKC Signaling: (-)-Indolactam V vs. (+)-Indolactam V]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1630506/docs#stereochemical-control-of-pkc-signaling-indolactam-v-vs-indolactam-v>]

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